

PP121 stability in solution

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Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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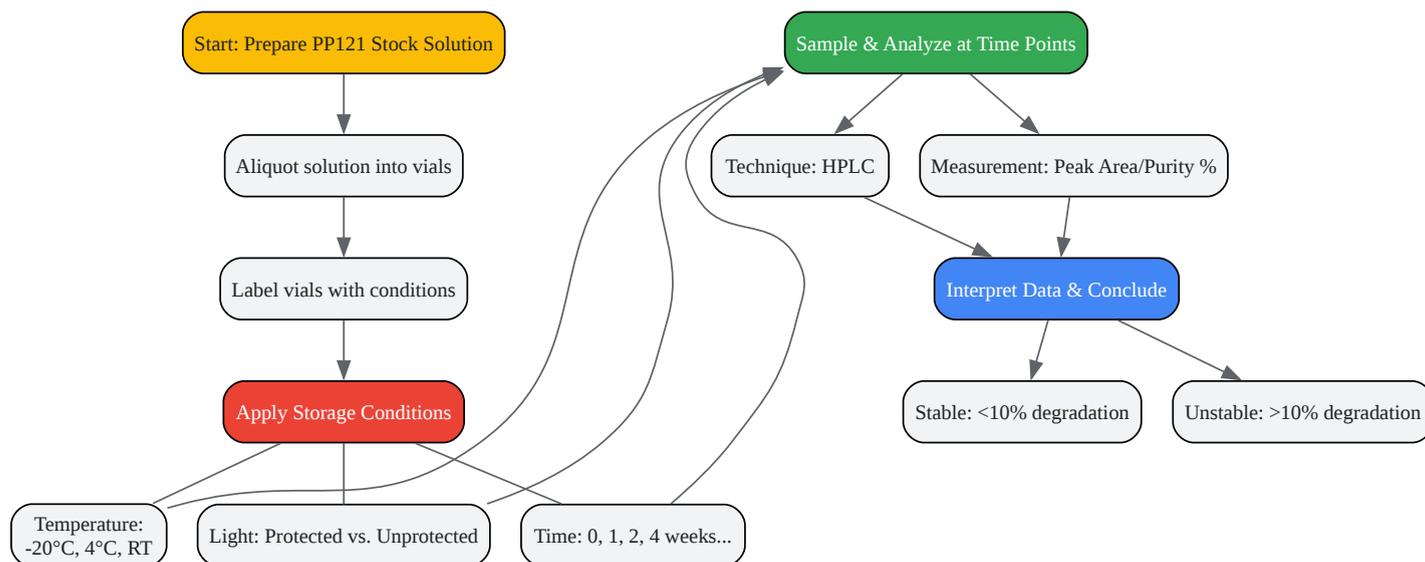
What We Know About PP121

PP121 is a recognized dual inhibitor of tyrosine and phosphoinositide kinases [1]. The table below summarizes its recent research applications, which confirm its activity in various experimental settings but do not explicitly detail its stability profile.

Study Focus	Reported Experimental Context	Key Finding/Use of PP121
Asthma Treatment [1]	In vitro (mouse tracheal rings), in vivo (murine model)	Demonstrated efficacy; activity implies compound was stable for the duration of the experiments.
Cancer Research [2]	In vitro (cell cultures), in vivo (mouse xenografts)	Suppressed castration-resistant prostate cancer growth; functional in assays.

Experimental Workflow for Stability Assessment

For your technical support content, here is a generalized protocol that researchers can adapt to empirically determine **PP121**'s stability.



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References

1. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [molmed.biomedcentral.com]
2. Computational modeling identifies multitargeted kinase ... [pmc.ncbi.nlm.nih.gov]

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